

Technical Support Center: Optimizing Dicaprylyl Carbonate Concentration to Reduce Greasiness in Lotions

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Compound of Interest

Compound Name: Dicaprylyl Carbonate

Cat. No.: B157004

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals. The information is designed to address specific issues encountered during the experimental process of formulating lotions with **Dicaprylyl Carbonate** to minimize greasiness.

Frequently Asked Questions (FAQs)

Q1: What is **Dicaprylyl Carbonate** and why is it used in lotions?

Dicaprylyl Carbonate is a fast-spreading, dry emollient.^[1] It is often used in cosmetic and pharmaceutical formulations to improve the sensory performance of the product.^[1] Its primary benefits include creating a pleasantly dry and velvety skin feel, reducing greasiness, and improving the spreadability of the lotion.^{[1][2][3]} It is considered a good alternative to silicones and is suitable for creating lightweight, non-oily emulsions.^{[1][2]}

Q2: How does **Dicaprylyl Carbonate** reduce the greasy feel of a lotion?

Dicaprylyl Carbonate is a lightweight, low-viscosity emollient that absorbs quickly into the skin.^[2] Unlike heavier oils and butters, it forms a thin, non-occlusive film that provides a smooth and soft finish without a greasy residue.^{[3][4]} Its ability to balance the sensory properties of heavier oils makes it an effective ingredient for creating formulations with a desirable skin feel.^[1]

Q3: What is a typical concentration range for **Dicaprylyl Carbonate** in a lotion formulation?

The usage level of **Dicaprylyl Carbonate** can vary depending on the desired sensory profile and the other ingredients in the formulation. A typical range is between 1% and 20% (w/w).[1] For leave-on products, it has been reported as safe to use at concentrations up to 34.5%.[2][5]

Q4: Can I replace all the oil in my formulation with **Dicaprylyl Carbonate** to eliminate greasiness?

While **Dicaprylyl Carbonate** is excellent for reducing greasiness, completely replacing traditional oils may alter other important properties of the lotion, such as moisturization, occlusivity, and the delivery of oil-soluble active ingredients. A balanced approach, where **Dicaprylyl Carbonate** is used in combination with other emollients, is often the most effective strategy.[6]

Troubleshooting Guide

Problem 1: My lotion still feels greasy even after adding **Dicaprylyl Carbonate**.

- Possible Cause: The concentration of **Dicaprylyl Carbonate** may be too low, or the concentration of other heavy oils and butters in the lipid phase is too high.
- Solution:
 - Increase **Dicaprylyl Carbonate** Concentration: Incrementally increase the percentage of **Dicaprylyl Carbonate** in your formulation. It is recommended to test concentrations in a systematic way, for example, in 2-5% increments.
 - Reduce Heavy Lipids: Decrease the percentage of heavy or slow-spreading oils and butters. Consider replacing a portion of them with other lightweight emollients.
 - Optimize the Emulsifier System: The type and concentration of your emulsifier can impact the final skin feel.[7][8] Ensure you are using an emulsifier that promotes a light, non-greasy texture.

Problem 2: The lotion has an undesirable texture (e.g., it's too thin or separates).

- Possible Cause: Altering the oil phase by incorporating **Dicaprylyl Carbonate** can affect the viscosity and stability of the emulsion.
- Solution:
 - Adjust Rheology Modifiers: If the lotion is too thin, consider adding or increasing the concentration of a thickening agent like xanthan gum or a carbomer.[7]
 - Evaluate Emulsifier Compatibility: Ensure your emulsifier is suitable for the polarity and viscosity of your new oil phase composition. You may need to adjust the emulsifier concentration or use a combination of emulsifiers for better stability.[9]
 - Processing Parameters: The homogenization speed and time can significantly impact droplet size and, consequently, emulsion stability and texture. Ensure consistent and appropriate mixing.

Problem 3: The lotion doesn't feel as moisturizing after adding **Dicaprylyl Carbonate**.

- Possible Cause: **Dicaprylyl Carbonate** is a non-occlusive emollient. Reducing the concentration of more occlusive oils may lead to a decrease in the lotion's ability to prevent water loss from the skin.
- Solution:
 - Incorporate Humectants: Increase the concentration of humectants like glycerin or hyaluronic acid in the water phase to bind and hold moisture in the skin.[7]
 - Add a Small Amount of an Occlusive Agent: A small percentage of a more occlusive ingredient, such as a butter or a heavier oil, can be added back into the formulation to enhance its moisturizing properties without significantly increasing greasiness.
 - Balanced Emollient Profile: Use a combination of emollients with different properties. For instance, combine the light feel of **Dicaprylyl Carbonate** with a medium-spreading emollient that offers more substantivity.

Data Presentation

The following tables provide illustrative data from a sensory panel evaluation of a base lotion formulated with varying concentrations of **Dicaprylyl Carbonate**. The panel consisted of 10 trained assessors who rated the sensory attributes on a 10-point scale (where 1 = not at all greasy/sticky/shiny and 10 = extremely greasy/sticky/shiny).

Table 1: Sensory Evaluation of Greasiness, Stickiness, and Shine

Dicaprylyl Carbonate Conc. (% w/w)	Average Greasiness Score (± SD)	Average Stickiness Score (± SD)	Average Shine Score (± SD)
0% (Control)	7.8 (± 1.2)	6.5 (± 1.5)	7.2 (± 1.1)
5%	5.2 (± 0.9)	4.1 (± 1.0)	5.5 (± 0.8)
10%	3.1 (± 0.7)	2.5 (± 0.6)	3.8 (± 0.7)
15%	1.9 (± 0.5)	1.8 (± 0.4)	2.1 (± 0.5)

Table 2: Evaluation of Spreadability and Absorption

Dicaprylyl Carbonate Conc. (% w/w)	Average Spreadability Score (1-10)	Average Absorption Time (seconds)
0% (Control)	4.5	45
5%	6.2	32
10%	8.1	20
15%	9.3	12

(Note: These are illustrative data and actual results may vary depending on the full formulation.)

Experimental Protocols

1. Protocol for Sensory Panel Evaluation of Lotion Greasiness

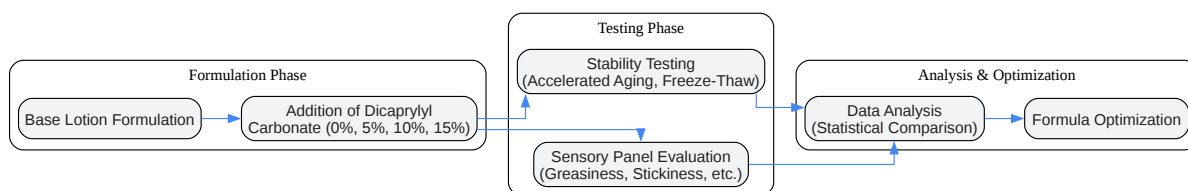
- Objective: To quantify the perception of greasiness of lotion formulations with varying concentrations of **Dicaprylyl Carbonate**.
- Panelists: A panel of 10-12 trained individuals with demonstrated sensory acuity for tactile evaluation.
- Procedure:
 - Sample Preparation: Prepare lotion samples with 0%, 5%, 10%, and 15% (w/w) **Dicaprylyl Carbonate**. Code each sample with a random three-digit number.
 - Application: Panelists will cleanse their forearms and allow them to dry completely. A standardized amount (e.g., 0.1 g) of each lotion sample is applied to a marked 2x2 cm area on the forearm.
 - Evaluation: Panelists will rub the lotion into the skin in a circular motion for a set amount of time (e.g., 10 seconds).
 - Scoring: Immediately after application, and again at 1, 5, and 10-minute intervals, panelists will rate the perceived greasiness on a 10-point line scale (0 = not greasy, 10 = extremely greasy).
 - Data Analysis: The average scores for each sample at each time point are calculated. Statistical analysis (e.g., ANOVA) is used to determine if there are significant differences between the samples.

2. Protocol for Emulsion Stability Testing

- Objective: To assess the physical stability of lotion formulations containing **Dicaprylyl Carbonate** under accelerated conditions.
- Procedure:
 - Sample Preparation: Prepare the lotion formulations and package them in the final intended containers.
 - Accelerated Aging:

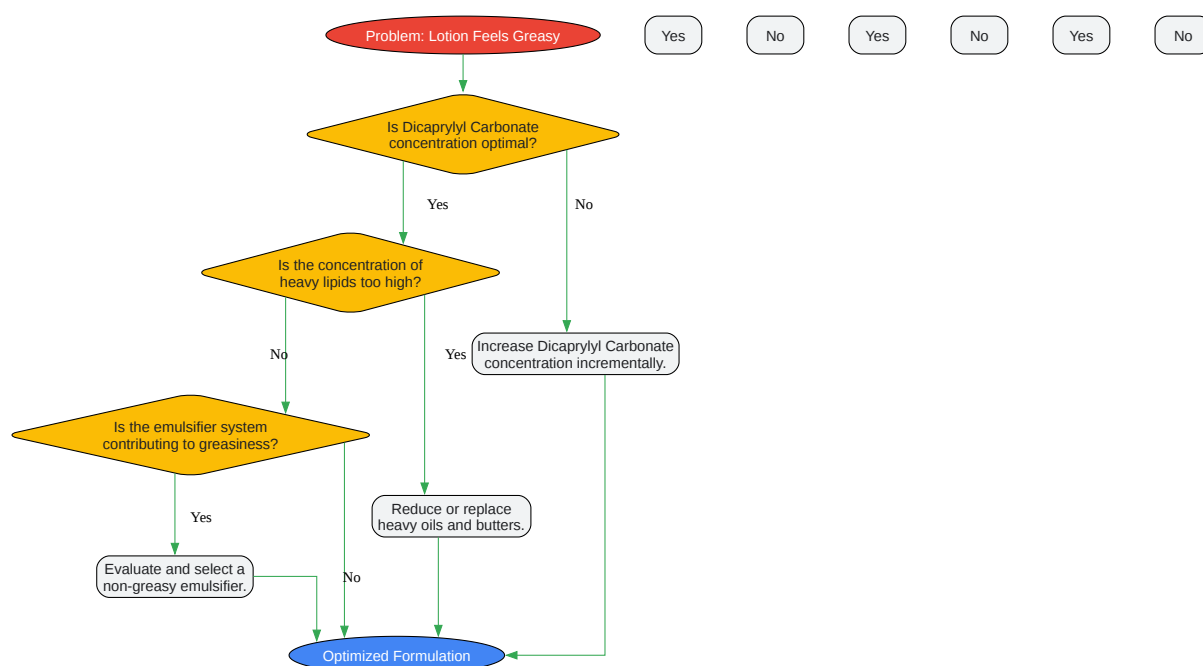
- Elevated Temperature: Store samples at 40°C and 50°C for a period of 1 to 3 months.
- Freeze-Thaw Cycles: Subject samples to three to five cycles of freezing at -10°C for 24 hours, followed by thawing at room temperature for 24 hours.[10]
- Evaluation: At set intervals (e.g., weekly for the first month, then monthly), evaluate the samples for:
 - Physical Appearance: Changes in color, odor, and phase separation (creaming, coalescence).[10]
 - Viscosity: Measure using a viscometer to detect any significant changes.
 - pH: Measure the pH to check for any drift.
 - Microscopic Examination: Observe the emulsion under a microscope to check for changes in droplet size and distribution.
- Centrifuge Test: To quickly assess emulsion stability, heat the emulsion to 50°C and centrifuge at 3000 rpm for 30 minutes.[10] Inspect for any signs of separation.

Visualizations



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Caption: Experimental workflow for optimizing **Dicaprylyl Carbonate** concentration.



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